

Halon 1211 (Bromochlorodifluoromethane): Application Notes as a Non-Polar Medium

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Bromochlorodifluoromethane

Cat. No.: B1201744

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

Halon 1211, chemically known as **bromochlorodifluoromethane** (CBrClF₂), is a synthetic haloalkane. Historically, it gained prominence as a highly effective fire extinguishing agent, particularly for fires involving expensive equipment or materials that could be damaged by other extinguishing methods.[1] It was also utilized as a refrigerant.[2][3] This document provides a comprehensive overview of the properties of Halon 1211 and explores its potential, though largely unexploited and ill-advised, application as a non-polar solvent in chemical reactions. Due to its significant environmental impact and regulatory restrictions, the use of Halon 1211 is now severely limited.[4][5]

Physicochemical Properties

Understanding the physical and chemical properties of Halon 1211 is crucial for any potential application. It is a colorless, nonflammable gas or a liquid when under pressure, possessing a sweetish odor.[2][6] Its key properties are summarized in the table below.

Property	Value	References
Molecular Formula	CBrClF ₂	[1][2]
Molecular Weight	165.36 g/mol	[2][7]
Boiling Point	-3.7 °C	[8]
Melting Point	-159.5 °C	[8]
Density (liquid, at 25°C)	1.850 g/cm ³	[8]
Vapor Density (air = 1)	5.7	[2]
Solubility in Water	Insoluble	[2]
Solubility in Organic Solvents	Soluble in ethanol, acetone	[2][7]

The insolubility of Halon 1211 in water and its solubility in organic solvents like ethanol and acetone are indicative of its non-polar character.[2][7]

Halon 1211 as a Non-Polar Solvent: A Theoretical Consideration

In theory, the non-polar nature of Halon 1211 suggests it could serve as a solvent for non-polar reactants and in reactions where a non-protic medium is required. However, a thorough review of scientific literature reveals a significant lack of documented use of Halon 1211 as a solvent in chemical synthesis. Its primary application has overwhelmingly been in fire suppression.[1][5][9]

Several factors contribute to its unsuitability as a laboratory solvent:

- **Gaseous State:** With a boiling point of -3.7 °C, Halon 1211 exists as a gas at standard ambient temperature and pressure, necessitating specialized equipment to be used as a liquid solvent.[8]
- **Chemical Reactivity:** While generally considered non-reactive with most common materials, Halon 1211 can react violently with strong oxidizing and reducing agents.[2][10] Upon

heating to decomposition, it emits highly toxic fumes of hydrogen bromide, hydrogen chloride, and hydrogen fluoride.[2]

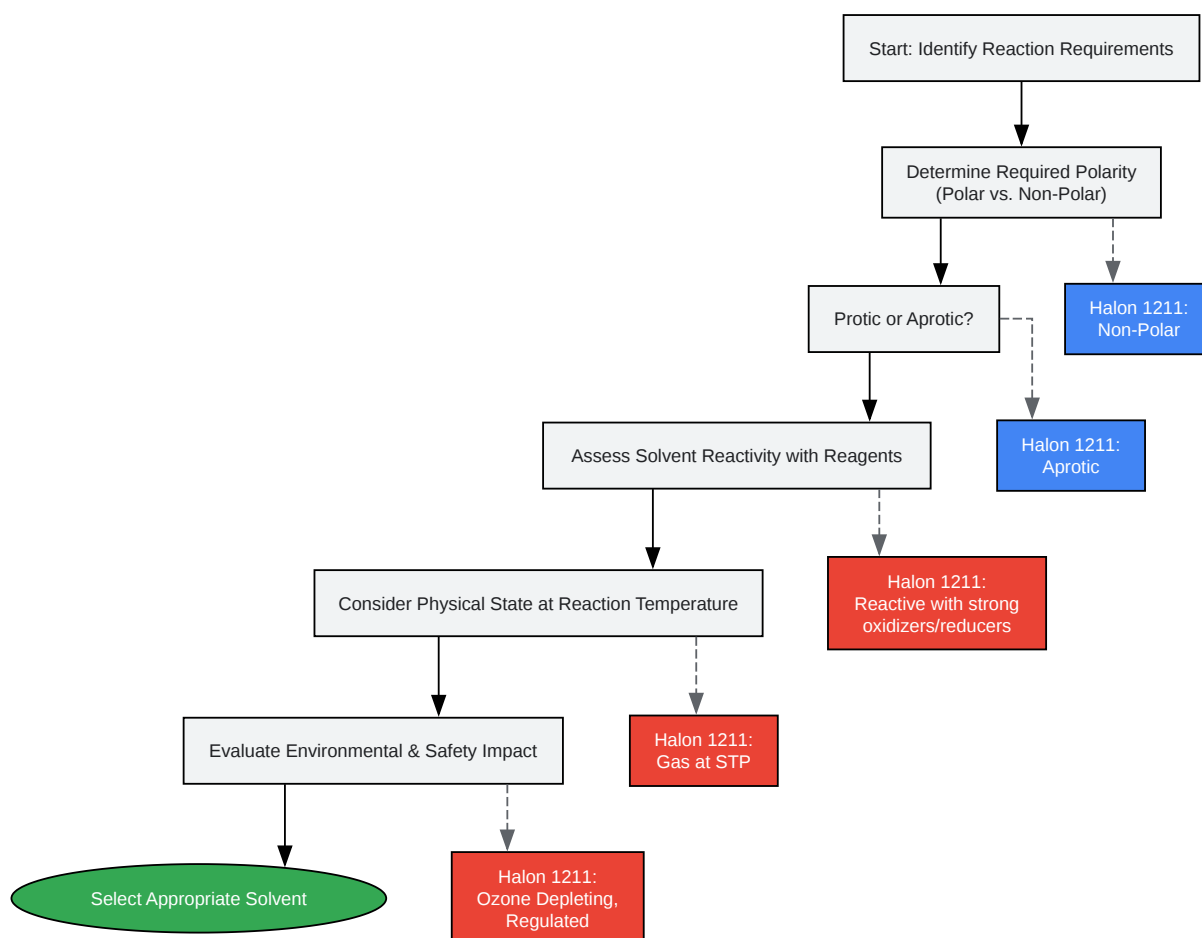
- **Environmental Impact:** Halon 1211 is a potent ozone-depleting substance.[5][11] Its production and importation have been phased out under the Montreal Protocol, making it largely unavailable for research and development purposes.[4][12]
- **Safety Concerns:** As a simple asphyxiant, high concentrations of Halon 1211 can displace oxygen and cause rapid suffocation.[8][10] Direct contact with the liquefied gas can cause frostbite.[10]

Experimental Protocols: A Notable Absence

Extensive searches of chemical databases and literature have not yielded any specific or detailed experimental protocols for the use of Halon 1211 as a solvent in chemical reactions. The focus of available literature is on its synthesis, physical properties, and, most prominently, its application and subsequent regulation as a fire suppressant.

Logical Framework for Solvent Selection: Why Halon 1211 is Excluded

The decision-making process for selecting an appropriate solvent in a chemical reaction involves considering several key factors. The following diagram illustrates a simplified workflow for solvent selection, highlighting why Halon 1211 is not a viable candidate.



[Click to download full resolution via product page](#)

Caption: Solvent selection workflow and the disqualifying factors of Halon 1211.

Conclusion

While Halon 1211 exhibits non-polar characteristics, its use as a solvent in chemical reactions is practically non-existent and strongly discouraged. Its gaseous nature at standard conditions,

potential reactivity, and severe environmental and safety concerns make it an unsuitable choice for laboratory and industrial synthesis. Researchers and professionals in drug development should opt for conventional, safer, and environmentally benign non-polar solvents for which extensive application data and protocols are available. The legacy of Halon 1211 is firmly rooted in its past role as a fire suppressant, not as a medium for chemical synthesis.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Fluorocarbon Refrigerants and their Syntheses: Past to Present - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. lookchem.com [lookchem.com]
- 3. BROMOCHLORODIFLUOROMETHANE (353-59-3) - Chemical Safety, Models, Suppliers, Regulation, and Patents - Chemchart [chemchart.com]
- 4. en-wikipedia-on-ipfs-org.ipns.dweb.link [en-wikipedia-on-ipfs-org.ipns.dweb.link]
- 5. solubilityofthings.com [solubilityofthings.com]
- 6. Fluorocarbons [iloencyclopaedia.org]
- 7. echemi.com [echemi.com]
- 8. Bromochlorodifluoromethane - Wikipedia [en.wikipedia.org]
- 9. pubs.acs.org [pubs.acs.org]
- 10. Page loading... [guidechem.com]
- 11. Bromochlorodifluoromethane | CBrClF₂ | CID 9625 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 12. rua.ua.es [rua.ua.es]
- To cite this document: BenchChem. [Halon 1211 (Bromochlorodifluoromethane): Application Notes as a Non-Polar Medium]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1201744#halon-1211-as-a-non-polar-solvent-in-chemical-reactions]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com